

Application Notes and Protocols for Intra-articular Injection of SAR113945 in Rodents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SAR113945

Cat. No.: B1193470

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These application notes provide a detailed protocol for the intra-articular (IA) injection of **SAR113945**, an I κ B kinase (IKK) inhibitor, into the knee joints of rodents. This technique is critical for preclinical studies evaluating the efficacy of **SAR113945** in models of osteoarthritis and other inflammatory joint diseases.

Introduction

SAR113945 is a potent and specific inhibitor of the I κ B kinase (IKK) complex. By inhibiting IKK, **SAR113945** blocks the activation of the NF- κ B signaling pathway, a key regulator of inflammation. This mechanism of action leads to the reduced production of pro-inflammatory cytokines such as interleukin-1 β (IL-1 β) and tumor necrosis factor- α (TNF- α), as well as prostaglandin E2 (PGE2), all of which are implicated in the pathogenesis of osteoarthritis.[1][2] Preclinical in vivo studies have demonstrated that **SAR113945** can alleviate thermal and mechanical hyperalgesia.[1][2] The compound is intended for local administration via intra-articular injection to achieve high local concentrations in the joint while minimizing systemic exposure.[1][2]

Key Experimental Protocols

General Anesthesia and Preparation

Prior to the procedure, the rodent should be anesthetized. Inhalation anesthesia with isoflurane is a common and effective method.[3][4] Once the animal is fully anesthetized, the fur around

the knee joint should be removed, and the skin disinfected with an appropriate antiseptic, such as 70% ethanol.[5]

Intra-articular Injection Technique in Rats

The rat should be placed in a supine position with the knee flexed at a 90-degree angle to facilitate the identification of anatomical landmarks.[5] The patellar tendon can be palpated to locate the injection site. The needle is inserted laterally or medially to the patellar tendon, directed into the joint space.[5][6] Some protocols suggest making a small skin incision to expose the joint capsule before injection.[7]

Intra-articular Injection Technique in Mice

For mice, a similar supine position with a flexed knee is used. Due to the smaller size of the joint, a trans-patellar tendon approach is often employed.[8] The needle is inserted directly under the patella. After the injection, it is recommended to gently massage the knee to ensure the even distribution of the injected solution.[8]

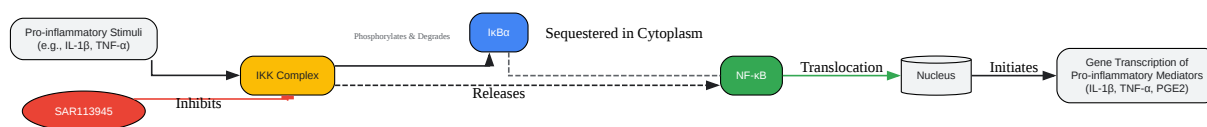
Data Presentation

The following table summarizes key quantitative parameters for intra-articular injections in rodents, compiled from various sources.

Parameter	Rat	Mouse
Needle Gauge	26-27G	30G
Injection Volume	30-50 μ L	6-10 μ L
Anesthesia	Isoflurane	Isoflurane
Positioning	Supine, knee flexed \sim 90°	Supine, knee flexed

Visualizations

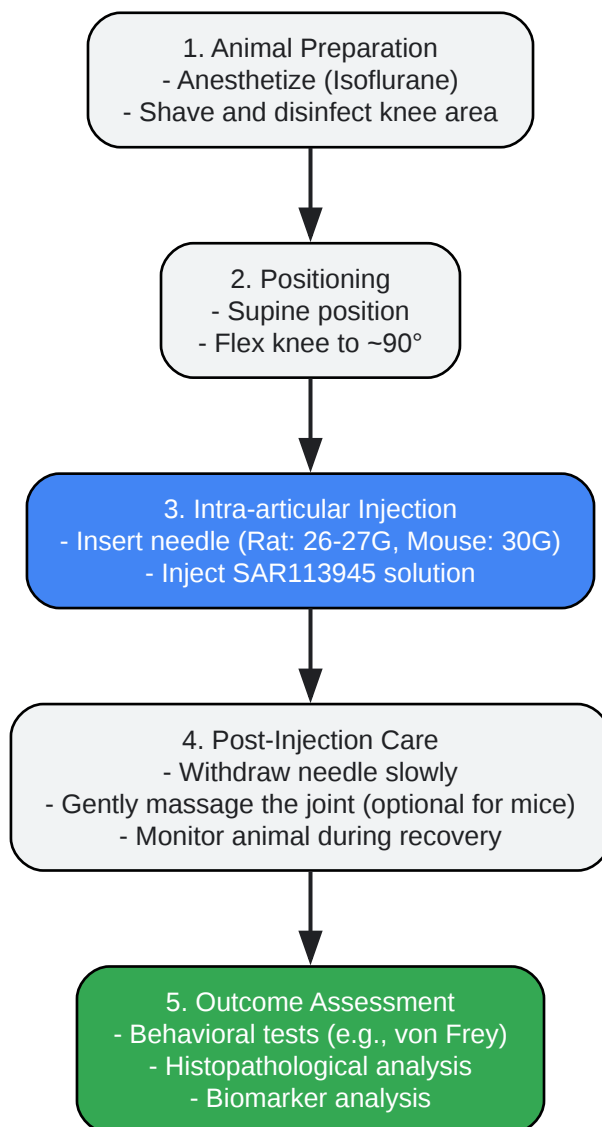
Signaling Pathway of SAR113945



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Caption: Mechanism of action of **SAR113945** in inhibiting the NF-κB signaling pathway.

Experimental Workflow for Intra-articular Injection



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Caption: Standardized workflow for the intra-articular injection of **SAR113945** in rodents.

Detailed Experimental Protocols

Materials:

- **SAR113945** solution (appropriate vehicle and concentration to be determined by the researcher)
- Isoflurane and anesthesia machine
- Sterile syringes (e.g., Hamilton syringes for precise volumes)
- Sterile needles (26-27G for rats, 30G for mice)
- Animal clippers
- Antiseptic solution (e.g., 70% ethanol)
- Sterile gauze

Protocol for Intra-articular Injection in Rats:

- Anesthetize the rat using isoflurane. Confirm proper anesthetic depth by lack of pedal withdrawal reflex.
- Place the rat in a supine position.
- Remove the fur from the knee area and disinfect the skin with 70% ethanol.
- Flex the knee to a 90-degree angle to make the patellar tendon more prominent.^[5]
- Using a sterile 26G or 27G needle attached to a syringe containing the **SAR113945** solution, insert the needle into the joint space, either medially or laterally to the patellar tendon.
- Slowly inject the desired volume (typically 30-50 μ L) into the intra-articular space.^{[4][5][9]}

- Slowly withdraw the needle and apply gentle pressure to the injection site with sterile gauze to minimize leakage.[5]
- Monitor the animal until it has fully recovered from anesthesia.

Protocol for Intra-articular Injection in Mice:

- Anesthetize the mouse using isoflurane and confirm the depth of anesthesia.
- Position the mouse in a supine position.
- Prepare the injection site by removing fur and disinfecting the skin.
- Flex the knee joint.
- Using a sterile 30G needle attached to a precision syringe, perform the injection via a trans-patellar tendon approach, inserting the needle just under the patella.[8]
- Inject a volume of 6-10 μ L of the **SAR113945** solution into the joint capsule.[3][10]
- After slowly retracting the needle, gently massage the knee to facilitate the distribution of the injectate.[8]
- Allow the mouse to recover from anesthesia under observation.

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- To cite this document: BenchChem. [Application Notes and Protocols for Intra-articular Injection of SAR113945 in Rodents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1193470#a-intra-articular-injection-technique-for-sar113945-in-rodents]

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